

# A Technical Guide to the Physicochemical Properties of 2,3-Dichlorobenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,3-Dichlorobenzonitrile

Cat. No.: B188945

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling points of **2,3-Dichlorobenzonitrile** ( $C_7H_3Cl_2N$ ), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> This document outlines its key physical properties, detailed experimental protocols for their determination, and a workflow for its synthesis.

## Core Physical Properties

The accurate determination of melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The data for **2,3-Dichlorobenzonitrile** is summarized below.

Property	Value
Melting Point	60-64 °C <sup>[1][2][3]</sup>
Boiling Point	253.1 ± 20.0 °C (at 760 mmHg) <sup>[2]</sup>
Molecular Weight	172.01 g/mol <sup>[4]</sup>
Molecular Formula	$C_7H_3Cl_2N$ <sup>[4]</sup>

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid organic compound like **2,3-Dichlorobenzonitrile**.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid state. For a pure substance, this occurs over a narrow range. The following protocol describes the capillary method, a common and accurate technique.<sup>[5]</sup>

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)<sup>[5][6]</sup>
- Thermometer
- Sample of **2,3-Dichlorobenzonitrile**
- Mortar and pestle
- Heating bath fluid (if using a Thiele tube)

Procedure:

- Sample Preparation: A small amount of **2,3-Dichlorobenzonitrile** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.<sup>[5][6]</sup>
- Apparatus Setup:
  - Mel-Temp Apparatus: The capillary tube is placed in the sample holder of the apparatus.
  - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. The thermometer and tube are then immersed in the heating oil of the Thiele tube.

- Determination:
  - The sample is heated rapidly at first to determine an approximate melting range.
  - The apparatus is allowed to cool, and a fresh sample is used for a more precise measurement.
  - The heating rate is slowed to 1-2 °C per minute as the approximate melting point is approached.
  - The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded. The melting point is reported as the range  $T_1 - T_2$ .<sup>[7]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[7]</sup> The following micro-boiling point determination method is suitable for small quantities of a substance.

### Apparatus and Materials:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath)
- Sample of **2,3-Dichlorobenzonitrile** (melted)

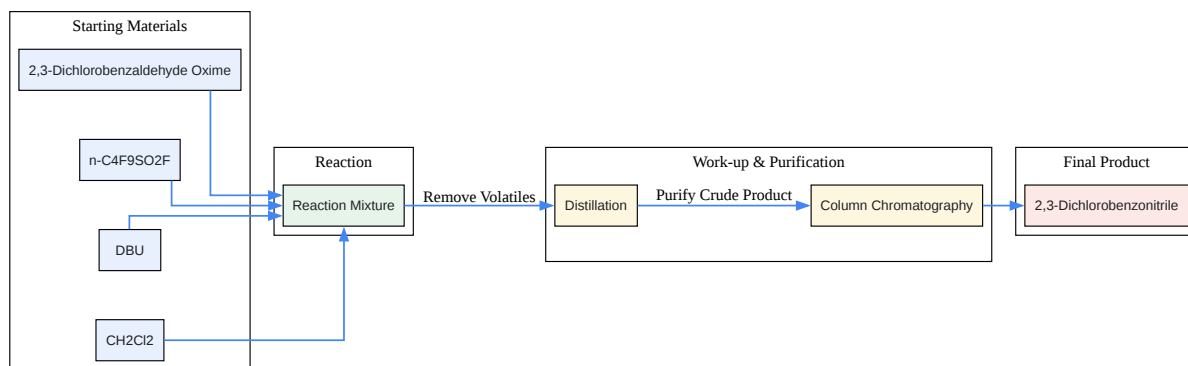
### Procedure:

- Sample Preparation: A small amount of **2,3-Dichlorobenzonitrile** is placed in a small test tube and gently heated until it melts.

- Apparatus Setup: A capillary tube is sealed at one end and placed, open end down, into the liquid sample in the test tube. The test tube is then attached to a thermometer.
- Determination:
  - The apparatus is immersed in a heating bath and heated gently.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.<sup>[6]</sup>
  - The heating is discontinued, and the liquid is allowed to cool slowly.
  - The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.<sup>[6]</sup>

## Synthesis Workflow

**2,3-Dichlorobenzonitrile** can be synthesized from 2,3-dichlorobenzaldehyde oxime. The following diagram illustrates the key steps in this process.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Synthesis of **2,3-Dichlorobenzonitrile**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-Dichlorobenzonitrile | 6574-97-6 [chemicalbook.com]
- 2. chemigran.com [chemigran.com]
- 3. 2,3-Dichlorobenzonitrile 6574-97-6 [sigmaaldrich.com]
- 4. 2,3-Dichlorobenzonitrile | C7H3Cl2N | CID 736567 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. learning-space.uoa.edu.iq [learning-space.uoa.edu.iq]
- 7. alnoor.edu.iq [alnoor.edu.iq]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 2,3-Dichlorobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188945#melting-point-and-boiling-point-of-2-3-dichlorobenzonitrile]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)